

An In-depth Technical Guide to the Safe Handling of 1,4-Dimethoxybutane

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Compound of Interest

Compound Name: 1,4-Dimethoxybutane

Cat. No.: B078858

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-dimethoxybutane**, a versatile solvent and synthetic intermediate. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **1,4-dimethoxybutane** is foundational to its safe handling.

Property	Value	Reference
Molecular Formula	C6H14O2	[1][2][3]
Molecular Weight	118.17 g/mol	[1][2][3]
CAS Number	13179-96-9	[1][2][3]
Boiling Point	131 °C	[3]
Density	0.842 ± 0.06 g/cm ³	[3]
Melting Point	140-142 °C	[3]

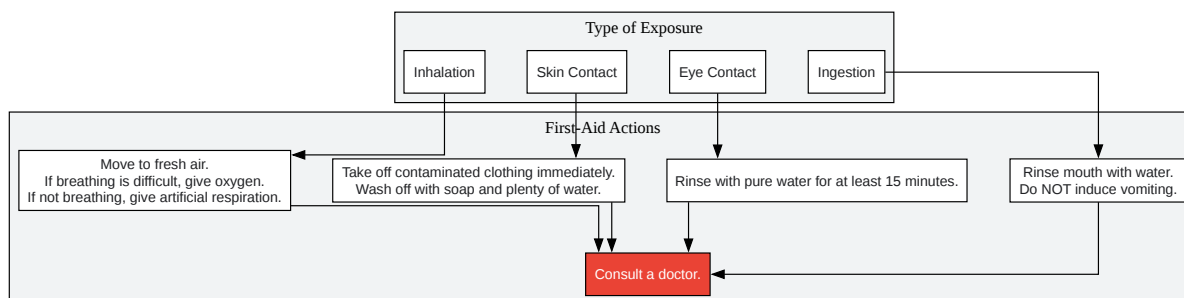
Hazard Identification and GHS Classification

1,4-Dimethoxybutane is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable liquids	Category 2	Danger	H225: Highly flammable liquid and vapor	[2]
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation	[2]
Serious eye damage/eye irritation	Category 2A	Warning	H319: Causes serious eye irritation	[2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	Warning	H335: May cause respiratory irritation	[2]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart outlines the recommended procedures.



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Caption: First-aid procedures for exposure to **1,4-Dimethoxybutane**.

Detailed First-Aid Protocols:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. It is important not to use mouth-to-mouth resuscitation if the chemical was ingested or inhaled. Seek immediate medical attention.^[1]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.^{[1][4]}
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes. Seek medical advice.^[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[1]

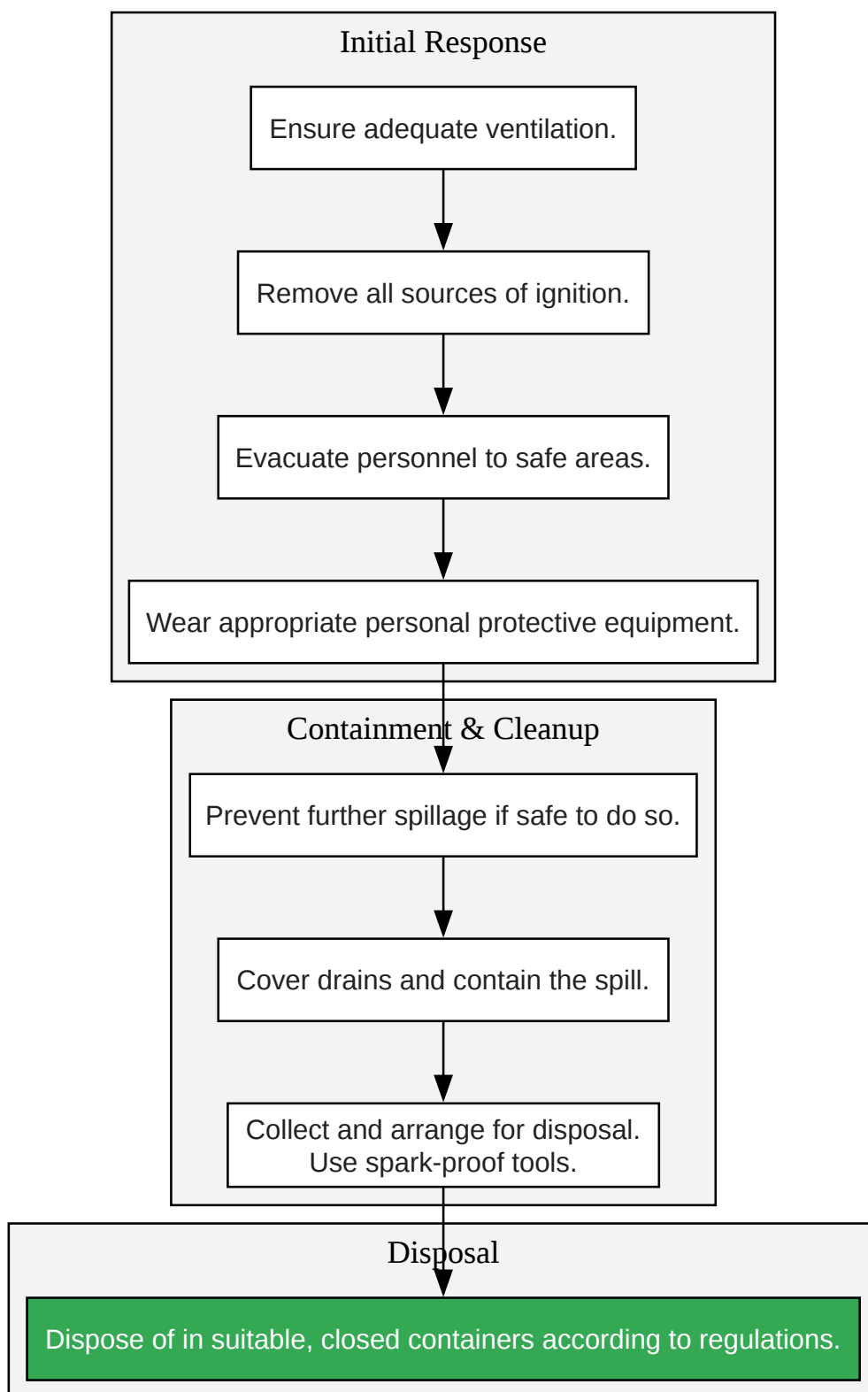
Firefighting Measures

1,4-Dimethoxybutane is a highly flammable liquid and vapor.

Parameter	Recommendation
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
Specific Hazards	Vapors are heavier than air and may travel along the ground to a source of ignition. Forms explosive mixtures with air upon intense heating.
Protective Equipment for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

In the event of a spill or leak, follow these procedures to minimize exposure and environmental contamination.



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Caption: Workflow for handling an accidental release of **1,4-Dimethoxybutane**.

Key Steps for Spill Management:

- **Personal Precautions:** Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes. Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- **Environmental Precautions:** Prevent the chemical from entering drains, as it can be harmful to aquatic life.[\[1\]](#)
- **Containment and Cleaning:** Use spark-proof tools and explosion-proof equipment. Collect the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)

Handling and Storage

Proper handling and storage are essential to prevent accidents.

Aspect	Guideline
Handling	Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and eye/face protection. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge. [1]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. [1] [5]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

Control	Specification
Engineering Controls	Ensure adequate ventilation. Eyewash stations and safety showers should be readily accessible.[1][5]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.[1]
Skin Protection	Wear impervious, chemical-resistant gloves and protective clothing.[1][4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[1]

Disposal Considerations

Dispose of **1,4-dimethoxybutane** and its containers in accordance with local, regional, and national regulations. The material may be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing. Do not allow the product to enter drains or sewer systems.[1]

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